

# Application of 5-Methylpyridazin-3-amine in Agrochemical Research: A Technical Overview

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## Compound of Interest

Compound Name: **5-Methylpyridazin-3-amine**

Cat. No.: **B115811**

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**Introduction:** The pyridazine nucleus, a six-membered aromatic ring containing two adjacent nitrogen atoms, represents a privileged scaffold in the discovery of novel agrochemicals. Derivatives of pyridazine have demonstrated a broad spectrum of biological activities, including fungicidal, herbicidal, and insecticidal properties. Among the various pyridazine-based building blocks, **5-Methylpyridazin-3-amine** and its analogs serve as key intermediates in the synthesis of new active ingredients for crop protection. This document provides an overview of the application of **5-Methylpyridazin-3-amine** in agrochemical research, summarizing available data and outlining general experimental protocols.

While direct agrochemical screening data for **5-Methylpyridazin-3-amine** is not extensively published in publicly available literature, its utility is primarily demonstrated through the synthesis of more complex, biologically active molecules. The closely related compound, **6-chloro-5-methylpyridazin-3-amine**, is also a valuable intermediate in this field.

## Fungicidal Applications

Pyridazine derivatives have been investigated for their potential to control a variety of plant pathogenic fungi. The core structure is often elaborated to interact with specific fungal targets.

**General Synthesis of Fungicidal Pyridazine Derivatives:**

A common strategy involves the derivatization of the amino group of a pyridazine core to introduce pharmacophores known to possess antifungal activity. For instance, the synthesis of N-substituted pyridazinone derivatives has been shown to yield compounds with activity against fungal pathogens.

#### Experimental Protocol: In Vitro Antifungal Screening (General)

A standard method to assess the fungicidal activity of compounds derived from **5-Methylpyridazin-3-amine** is the mycelial growth inhibition assay.

- Preparation of Fungal Cultures: Cultures of target fungi (e.g., *Fusarium graminearum*, *Botrytis cinerea*, *Rhizoctonia solani*) are grown on a suitable medium such as Potato Dextrose Agar (PDA) at 25°C until the mycelia cover the plate.
- Preparation of Test Compounds: A stock solution of the test compound is prepared in a suitable solvent (e.g., DMSO). Serial dilutions are then made to achieve the desired test concentrations.
- Assay Procedure:
  - An appropriate volume of the test compound solution is mixed with molten PDA to achieve the final test concentration.
  - The mixture is poured into sterile Petri dishes and allowed to solidify.
  - A mycelial plug (typically 5 mm in diameter) from the edge of an actively growing fungal culture is placed in the center of the treated agar plate.
  - Plates are incubated at 25°C for a period sufficient for the mycelial growth in the control (solvent-only) plates to nearly cover the plate.
- Data Analysis:
  - The diameter of the fungal colony is measured in two perpendicular directions.
  - The percentage of mycelial growth inhibition is calculated using the following formula:  
$$\text{Inhibition (\%)} = [(dc - dt) / dc] * 100$$
 where dc is the average diameter of the fungal colony

in the control group, and  $dt$  is the average diameter of the fungal colony in the treatment group.

- The EC50 (Effective Concentration to inhibit 50% of growth) value is determined by probit analysis of the concentration-response data.

Table 1: Hypothetical Antifungal Activity Data for a Derivative of **5-Methylpyridazin-3-amine**

Compound ID	Target Fungus	EC50 ( $\mu\text{g/mL}$ )
D-MPA-F1	<i>Fusarium graminearum</i>	15.2
D-MPA-F1	<i>Botrytis cinerea</i>	28.5
D-MPA-F1	<i>Rhizoctonia solani</i>	12.8

Note: This data is illustrative and not based on published results for a specific derivative of **5-Methylpyridazin-3-amine**.

## Herbicidal Applications

The pyridazine scaffold is present in several commercial herbicides. Research in this area focuses on discovering new derivatives with improved efficacy, selectivity, and environmental profiles.

### General Synthesis of Herbicidal Pyridazine Derivatives:

The synthesis of herbicidal pyridazines often involves the reaction of a substituted pyridazine amine with various electrophiles to introduce moieties that target key plant enzymes or processes.

### Experimental Protocol: Pre-emergence Herbicidal Activity Assay (General)

This assay evaluates the ability of a compound to prevent weed seed germination and seedling emergence.

- Soil Preparation: A standardized soil mix (e.g., sandy loam) is placed in pots or trays.

- Sowing of Weed Seeds: Seeds of various weed species (e.g., *Echinochloa crus-galli* (barnyardgrass), *Amaranthus retroflexus* (redroot pigweed)) are sown at a uniform depth.
- Application of Test Compounds:
  - The test compound is formulated as a solution or suspension in a suitable carrier (e.g., water with a surfactant).
  - The formulation is sprayed evenly onto the soil surface at various application rates (e.g., g a.i./ha).
- Incubation: The treated pots are placed in a greenhouse or growth chamber with controlled temperature, humidity, and light conditions.
- Assessment: After a set period (e.g., 14-21 days), the percentage of weed control is visually assessed based on the reduction in emergence and biomass compared to an untreated control.

#### Experimental Protocol: Post-emergence Herbicidal Activity Assay (General)

This assay assesses the efficacy of a compound on established weeds.

- Plant Growth: Weed species are grown in pots until they reach a specific growth stage (e.g., 2-3 leaf stage).
- Application of Test Compounds: The formulated test compound is sprayed evenly over the foliage of the weeds.
- Incubation and Assessment: The treated plants are returned to the greenhouse, and herbicidal effects (e.g., chlorosis, necrosis, growth inhibition) are visually rated at different time points (e.g., 3, 7, and 14 days after treatment) compared to an untreated control.

Table 2: Hypothetical Herbicidal Activity Data for a Derivative of **5-Methylpyridazin-3-amine**

Compound ID	Weed Species	Application Type	Growth Inhibition (%) at 100 g a.i./ha
D-MPA-H1	Echinochloa crus-galli	Pre-emergence	85
D-MPA-H1	Amaranthus retroflexus	Pre-emergence	92
D-MPA-H1	Echinochloa crus-galli	Post-emergence	78
D-MPA-H1	Amaranthus retroflexus	Post-emergence	95

Note: This data is illustrative and not based on published results for a specific derivative of **5-Methylpyridazin-3-amine**.

## Insecticidal Applications

Pyridazine-containing compounds have also been explored for their insecticidal properties, often targeting the nervous system of insects.

General Synthesis of Insecticidal Pyridazine Derivatives:

The synthetic approach for insecticidal pyridazines can involve the incorporation of the pyridazine moiety into a larger molecular framework that is known to interact with insect-specific receptors or enzymes.

Experimental Protocol: Insecticidal Activity Assay (General - Foliar Application)

This method is used to evaluate the contact and/or ingestion toxicity of a compound to insects.

- Plant Preparation: Host plants (e.g., cabbage for diamondback moth larvae) are grown to a suitable size.
- Application of Test Compounds: The leaves of the host plants are dipped in or sprayed with a solution of the test compound at various concentrations. The treated leaves are allowed to dry.

- Insect Infestation: A known number of test insects (e.g., 10 third-instar larvae) are placed on the treated leaves in a ventilated container.
- Incubation: The containers are kept under controlled environmental conditions.
- Mortality Assessment: The number of dead insects is recorded at specific time intervals (e.g., 24, 48, and 72 hours after treatment).
- Data Analysis: The percentage mortality is calculated, and the LC50 (Lethal Concentration to kill 50% of the population) is determined using probit analysis.

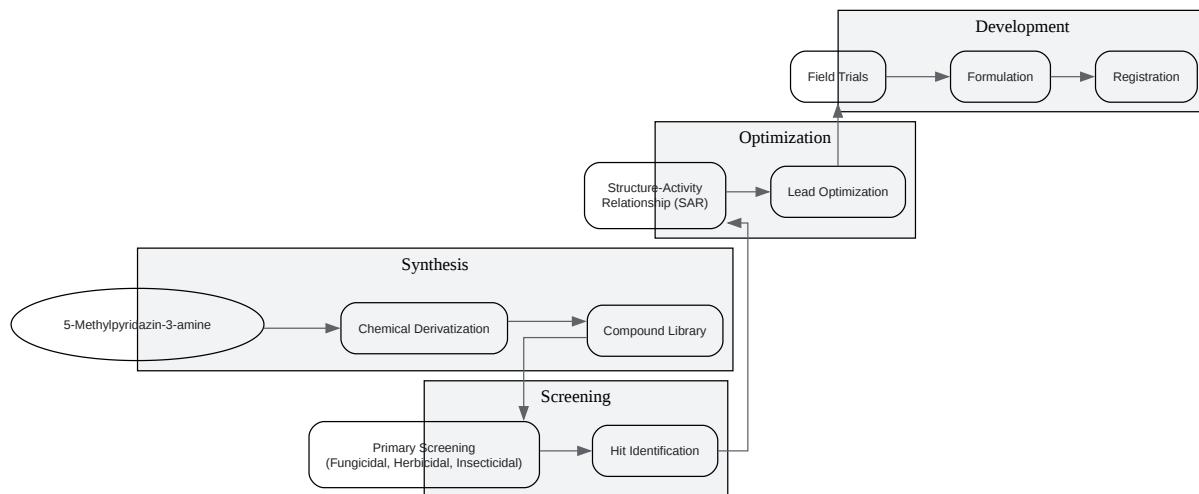
Table 3: Hypothetical Insecticidal Activity Data for a Derivative of **5-Methylpyridazin-3-amine**

Compound ID	Insect Species	LC50 (ppm) at 48h
D-MPA-I1	Plutella xylostella (Diamondback moth)	25.5
D-MPA-I1	Myzus persicae (Green peach aphid)	42.1

Note: This data is illustrative and not based on published results for a specific derivative of **5-Methylpyridazin-3-amine**.

## Signaling Pathways and Experimental Workflows

Diagram 1: General Workflow for Agrochemical Discovery



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Caption: A generalized workflow for the discovery and development of new agrochemicals starting from a chemical building block.

Conclusion:

**5-Methylpyridazin-3-amine** is a valuable starting material for the synthesis of novel pyridazine-based agrochemicals. While specific biological activity data for this compound itself is limited in the public domain, the broader class of pyridazine derivatives continues to be a fruitful area of research for the development of new fungicides, herbicides, and insecticides. The experimental protocols outlined above provide a general framework for the initial screening and evaluation of new compounds derived from this versatile chemical scaffold. Further

research and publication of specific structure-activity relationships will be crucial for realizing the full potential of **5-Methylpyridazin-3-amine** in agricultural applications.

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